

2-Naphthol-D8: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 2-Naphthol-D8

Cat. No.: B1472737

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling procedures, and metabolic profile of **2-Naphthol-D8**. Given the limited availability of specific safety data for the deuterated form, this document leverages the comprehensive information available for its non-deuterated analogue, 2-Naphthol, which is considered a reliable proxy for assessing its toxicological and safety characteristics. All quantitative data has been summarized for clarity, and key procedural workflows are visualized to ensure safe laboratory practices.

Core Safety and Physical Data

The safety profile of **2-Naphthol-D8** is primarily derived from the data available for 2-Naphthol. The deuteration is not expected to significantly alter the chemical's primary hazards.

Physical and Chemical Properties

Property	Value	Source
CAS Number	78832-61-8	LGC Standards[1]
Molecular Formula	C ₁₀ D ₈ O	LGC Standards[1]
Molecular Weight	152.22 g/mol	CDN Isotopes[2]
Appearance	White to tan solid	CymitQuimica[3]
Melting Point	121-123 °C	Wikipedia[4]
Boiling Point	285 °C	Wikipedia[4]
Solubility in Water	0.74 g/L	Wikipedia[4]
log Pow (Octanol/Water)	2.01 - 2.84	European Chemicals Agency[5]

Toxicological Data (for 2-Naphthol)

Endpoint	Value	Species	Route	Source
LD50 (Oral)	1320 mg/kg	Rat	Oral	European Chemicals Agency[5]
LC50 (Inhalation)	> 0.9 mg/L	Rat	Inhalation	European Chemicals Agency

Hazard Identification and Classification

2-Naphthol is classified as harmful if swallowed or inhaled and is very toxic to aquatic life.[6]

The GHS hazard statements for 2-Naphthol are:

- H302: Harmful if swallowed.[7]
- H332: Harmful if inhaled.[7]
- H400: Very toxic to aquatic life.[7]

Signal Word: Warning[7]

Experimental Protocols and Handling

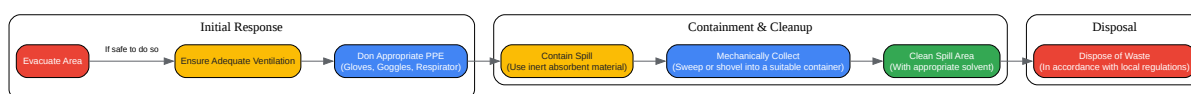
Detailed experimental protocols for the toxicological assessment of **2-Naphthol-D8** are not publicly available. The data presented is based on standardized OECD guidelines for chemical safety testing performed on 2-Naphthol.

Safe Handling and Storage

- **Handling:** Use only in a well-ventilated area or under a chemical fume hood.[6] Avoid breathing dust.[6] Prevent contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.[8]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated area.[6] The compound is light-sensitive and should be protected from light.[8]

Spill Management Workflow

In the event of a spill, the following workflow should be initiated to ensure safety and proper cleanup.



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*Workflow for handling a chemical spill of **2-Naphthol-D8**.*

Metabolic Pathway

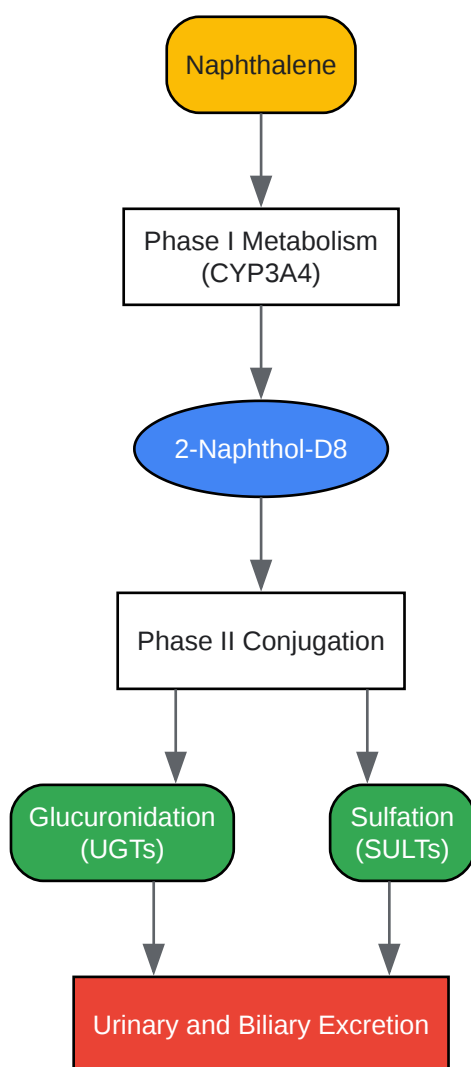
The metabolism of 2-Naphthol primarily occurs in the liver and involves two main phases. Phase I metabolism is mediated by cytochrome P450 enzymes, followed by Phase II conjugation reactions to increase water solubility and facilitate excretion.

Phase I Metabolism

Naphthalene, the parent compound, is metabolized by cytochrome P450 enzymes, with CYP3A4 being particularly effective in producing 2-Naphthol.[1] 2-Naphthol itself can undergo further hydroxylation to form dihydroxynaphthalenes.[1]

Phase II Conjugation

The primary routes for Phase II metabolism of 2-Naphthol are glucuronidation and sulfation.[9] These reactions are catalyzed by UDP-glucuronosyltransferases (UGTs) and sulfotransferases (SULTs), respectively.[5][10]



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Simplified metabolic pathway of 2-Naphthol.

Conclusion

This guide provides essential safety and handling information for **2-Naphthol-D8** for use by researchers and professionals in drug development. By understanding the physical properties, toxicological data, and metabolic pathways, users can handle this compound safely and effectively in a laboratory setting. Adherence to the outlined safety protocols and spill management procedures is critical to minimize risk.

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